

Application Notes and Protocols: LipidTREX 50 Transfection Reagent

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Compound of Interest

Compound Name: Lipid 50

Cat. No.: B15596700

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Introduction

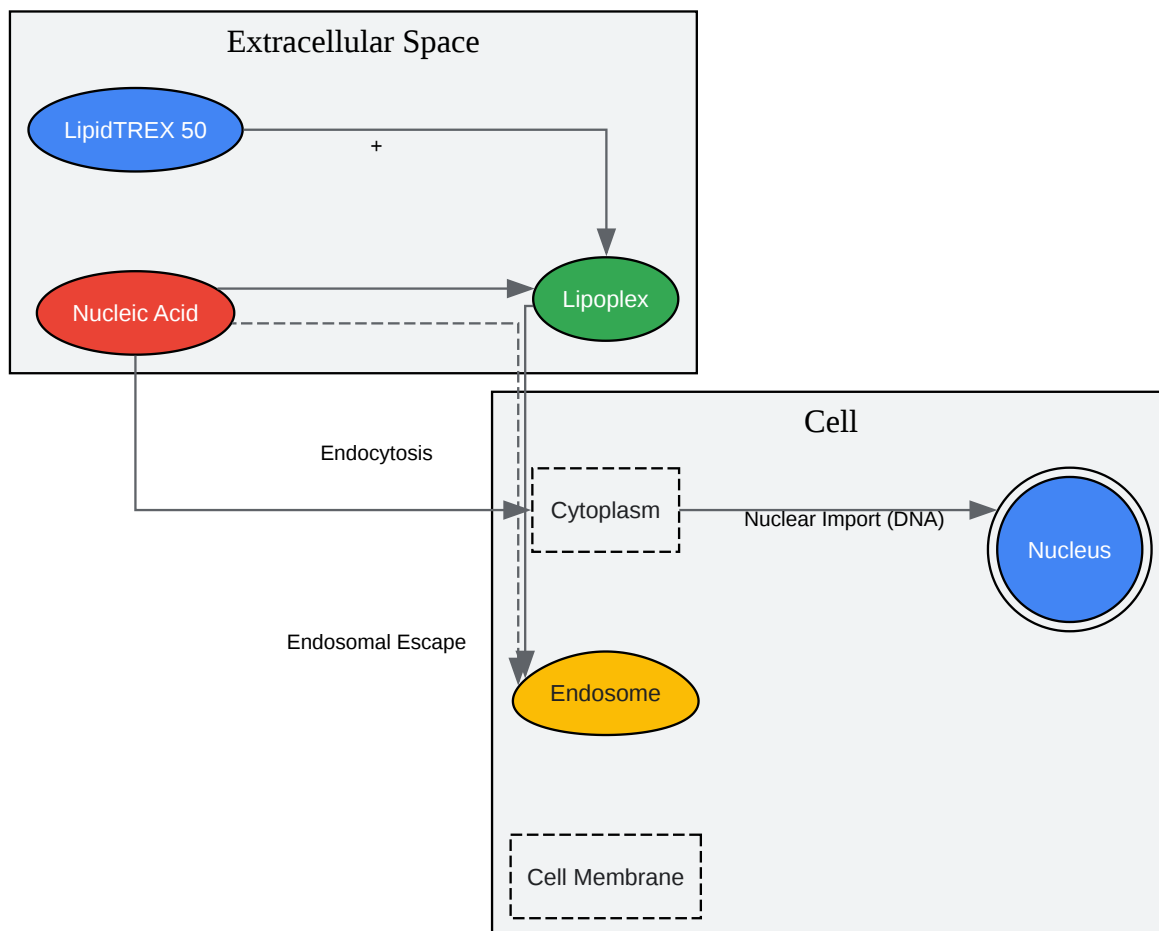
LipidTREX 50 is a novel, proprietary cationic lipid-based transfection reagent designed for the efficient and reproducible delivery of nucleic acids into a wide range of eukaryotic cells. Its unique formulation ensures high transfection efficiency, minimal cytotoxicity, and suitability for various downstream applications, including recombinant protein expression, gene function studies, and the production of viral vectors. This document provides detailed protocols and application notes to enable researchers to achieve optimal results with LipidTREX 50.

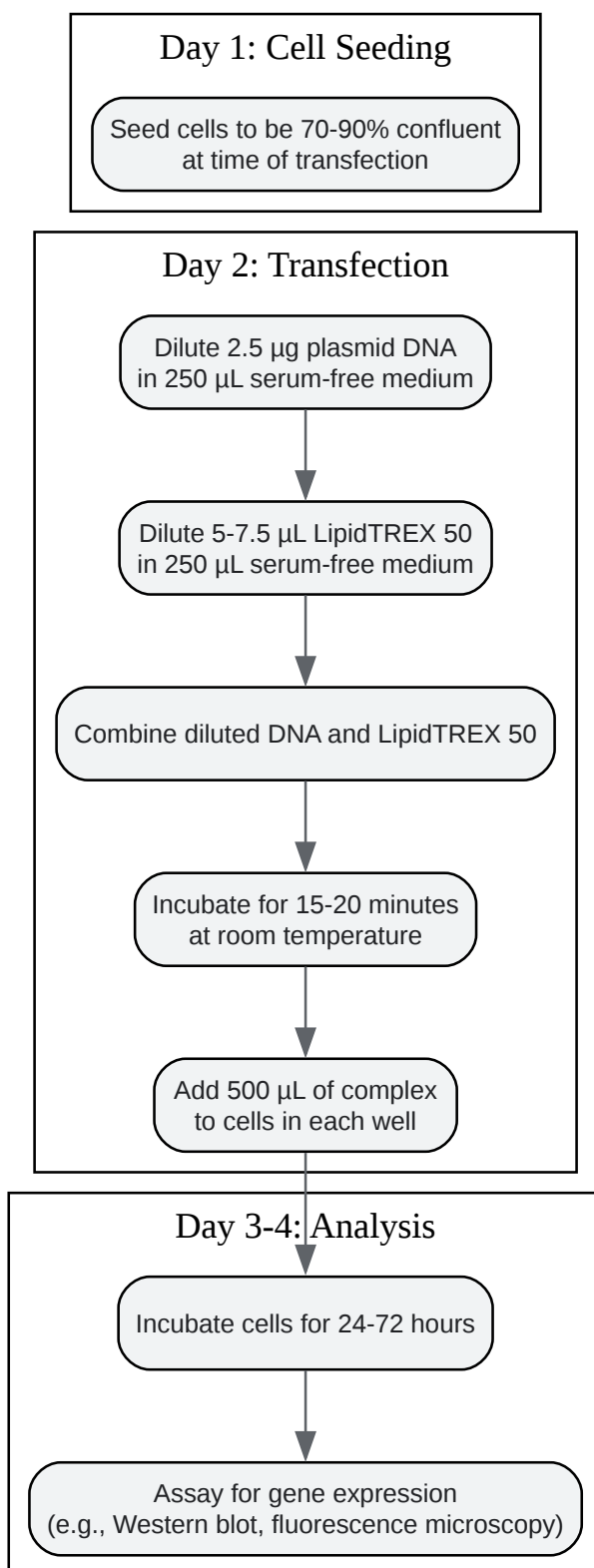
Lipids are essential components of cell membranes and play crucial roles in cellular processes such as signaling and energy storage.^{[1][2][3][4][5][6][7]} In the context of cell culture and biotechnology, lipid-based formulations have become indispensable tools for introducing foreign genetic material into cells.^{[8][9][10][11]} Cationic lipids, such as those in LipidTREX 50, form complexes with negatively charged nucleic acids. These lipid-DNA complexes, or lipoplexes, can then fuse with the cell membrane to deliver their cargo into the cytoplasm.

Principle of Lipid-Based Transfection

The mechanism of transfection with LipidTREX 50 involves several key steps. The cationic lipid molecules electrostatically interact with the negatively charged phosphate backbone of nucleic acids (e.g., plasmid DNA), leading to the formation of condensed, positively charged complexes. These lipoplexes are then introduced to the cells in culture, where they associate

with the negatively charged cell surface and are subsequently internalized, primarily through endocytosis. Once inside the endosome, the cationic lipids are thought to facilitate the release of the nucleic acid cargo into the cytoplasm, a critical step for successful transfection. The nucleic acid can then travel to the nucleus for transcription (in the case of DNA) or be translated directly in the cytoplasm (in the case of mRNA).





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